

Preliminary Toxicity Assessment of R-348 Choline: A Framework for Evaluation

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Compound of Interest

Compound Name: R-348 Choline

Cat. No.: B15612746

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Disclaimer: As of December 2025, there is no publicly available data on the preliminary toxicity of the compound designated as **R-348 Choline**. The information presented in this document is a generalized framework for the toxicological assessment of a new chemical entity and uses choline as a surrogate for illustrative purposes only. The data, experimental protocols, and signaling pathways described herein are not representative of **R-348 Choline** and should be treated as hypothetical examples.

Introduction

R-348 Choline, identified chemically as ETHANAMINIUM, 2-HYDROXY-N,N,N-TRIMETHYL-, SALT WITH N-((5-((5-FLUORO-4-((4-(2-PROPYN-1-YLOXY)PHENYL)AMINO)-2-PYRIMIDINYL)AMINO)-2-METHYLPHENYL)SULFONYL)PROPANAMIDE (1:1), is a novel compound with potential therapeutic applications. As with any new chemical entity intended for pharmaceutical development, a thorough preclinical toxicity assessment is a critical step in ensuring safety. This document outlines a proposed framework for the preliminary toxicity assessment of **R-348 Choline**, detailing the types of studies that would be conducted, presenting illustrative data in the required format, and visualizing hypothetical mechanisms of action and experimental workflows.

The "R-348" component of the salt has a substituted pyrimidine core, a structure common in molecules that target various signaling pathways. The choline component is an essential nutrient vital for cell membrane integrity, neurotransmission, and methyl metabolism. While choline itself has a well-established safety profile, the toxicity of the entire **R-348 Choline** salt must be rigorously evaluated.

Proposed Preclinical Toxicity Studies

A standard preliminary toxicity assessment would include a battery of in vitro and in vivo studies to identify potential hazards associated with **R-348 Choline**.

2.1 Acute Toxicity: These studies aim to determine the effects of a single, high dose of the substance. The primary endpoint is the median lethal dose (LD50).

2.2 Genotoxicity: A series of assays would be conducted to assess the potential for **R-348 Choline** to induce genetic mutations or chromosomal damage.

2.3 Repeated-Dose Toxicity: These studies evaluate the effects of daily administration of **R-348 Choline** over a period of 28 or 90 days to identify target organs and establish a No-Observed-Adverse-Effect Level (NOAEL).

Illustrative Data Presentation

The following tables present hypothetical data for a new chemical entity, formatted for clarity and comparative analysis. This data is not based on actual studies of **R-348 Choline**.

Table 1: Hypothetical Acute Toxicity of **R-348 Choline**

Species	Route of Administration	LD50 (mg/kg)	95% Confidence Interval	Observed Clinical Signs
Mouse	Oral (gavage)	> 2000	N/A	No mortality or significant clinical signs observed.
Rat	Oral (gavage)	> 2000	N/A	No mortality or significant clinical signs observed.
Rat	Intravenous	750	680 - 820	Sedation, ataxia, labored breathing at high doses.

Table 2: Hypothetical Genotoxicity Profile of **R-348 Choline**

Assay	Test System	Concentration/ Dose Range	Metabolic Activation	Result
Ames Test	S. typhimurium (TA98, TA100, TA1535, TA1537), E. coli (WP2 uvrA)	10 - 5000 μ g/plate	With and Without S9	Negative
In Vitro Chromosomal Aberration	Human Peripheral Blood Lymphocytes	50 - 1000 μ g/mL	With and Without S9	Negative
In Vivo Micronucleus Test	Mouse Bone Marrow	500, 1000, 2000 mg/kg	N/A	Negative

Table 3: Hypothetical 28-Day Repeated-Dose Oral Toxicity of **R-348 Choline** in Rats

Dose Group (mg/kg/day)	Key Findings	NOAEL (mg/kg/day)
0 (Vehicle Control)	No adverse effects observed.	-
100	No adverse effects observed.	100
300	Mild, reversible increase in liver enzymes (ALT, AST). No histopathological correlates.	-
1000	Increased liver weight, hepatocellular hypertrophy (centrilobular), elevated serum cholesterol.	-

Experimental Protocols

Detailed methodologies are crucial for the reproducibility and validation of toxicity studies. Below are hypothetical protocols for key experiments.

4.1 Acute Oral Toxicity Study (Up-and-Down Procedure)

- Test System: Sprague-Dawley rats, nulliparous, non-pregnant females, 8-12 weeks old.
- Administration: A single dose of **R-348 Choline** is administered by oral gavage. The starting dose is typically 2000 mg/kg.
- Procedure: A single animal is dosed. If the animal survives, the next animal is dosed at a higher level. If it dies, the next is dosed at a lower level. This continues until the criteria for stopping the test are met.
- Observations: Animals are observed for mortality, clinical signs of toxicity, and body weight changes for 14 days post-dosing. A gross necropsy is performed on all animals at the end of the study.

4.2 Bacterial Reverse Mutation Test (Ames Test)

- Test System: Histidine-requiring strains of *Salmonella typhimurium* and a tryptophan-requiring strain of *Escherichia coli*.

- Procedure: The tester strains are exposed to various concentrations of **R-348 Choline** in the presence and absence of a metabolic activation system (S9 fraction from induced rat liver).
- Endpoint: The number of revertant colonies (bacteria that have regained the ability to synthesize
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